

Essential Safety and Operational Guide for Handling Ethoxy(ethyl)amine

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Compound of Interest

Compound Name: **ETHOXY(ETHYL)AMINE**

Cat. No.: **B1615095**

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, especially when handling volatile and hazardous chemicals like **Ethoxy(ethyl)amine**. This guide provides immediate and essential safety protocols, operational procedures, and disposal plans to minimize risks and ensure a safe working environment.

Chemical Safety Data

A thorough understanding of the chemical properties of **Ethoxy(ethyl)amine** is the first step toward safe handling. The following table summarizes key quantitative data for this compound.

Property	Value	Source
Molecular Formula	C4H11NO	[1]
Molecular Weight	89.14 g/mol	[1]
Boiling Point	104 °C @ 760 mmHg	[2]
Flash Point	20 °C (68 °F)	[2]
Autoignition Temperature	265 °C (509 °F)	[2]
Lower Explosion Limit	1.9 Vol %	[2]
Upper Explosion Limit	11.2 Vol %	[2]
Specific Gravity	0.851	[2]
Vapor Pressure	25 mbar @ 20 °C	[2]
pH	11.9 (10% aq. solution)	[2]

Hazard Identification and Personal Protective Equipment (PPE)

Ethoxy(ethyl)amine is classified as a highly flammable liquid and vapor that causes severe skin burns and eye damage.[\[1\]](#) It is also harmful if swallowed or in contact with skin.[\[2\]](#) Adherence to proper PPE protocols is mandatory to prevent exposure.

Hazard	GHS Pictogram	Required PPE
Flammable Liquid		Flame-retardant lab coat, stored away from ignition sources.
Skin Corrosion/Irritation	corrosive	Chemical-resistant gloves (e.g., nitrile, neoprene), lab coat, closed-toe shoes.
Serious Eye Damage	corrosive	Chemical safety goggles and/or face shield.
Acute Toxicity (Oral, Dermal)		Gloves, lab coat.

Operational and Handling Protocols

Safe handling practices are critical to prevent accidents and exposure. The following workflow outlines the necessary steps for working with **Ethoxy(ethyl)amine**.

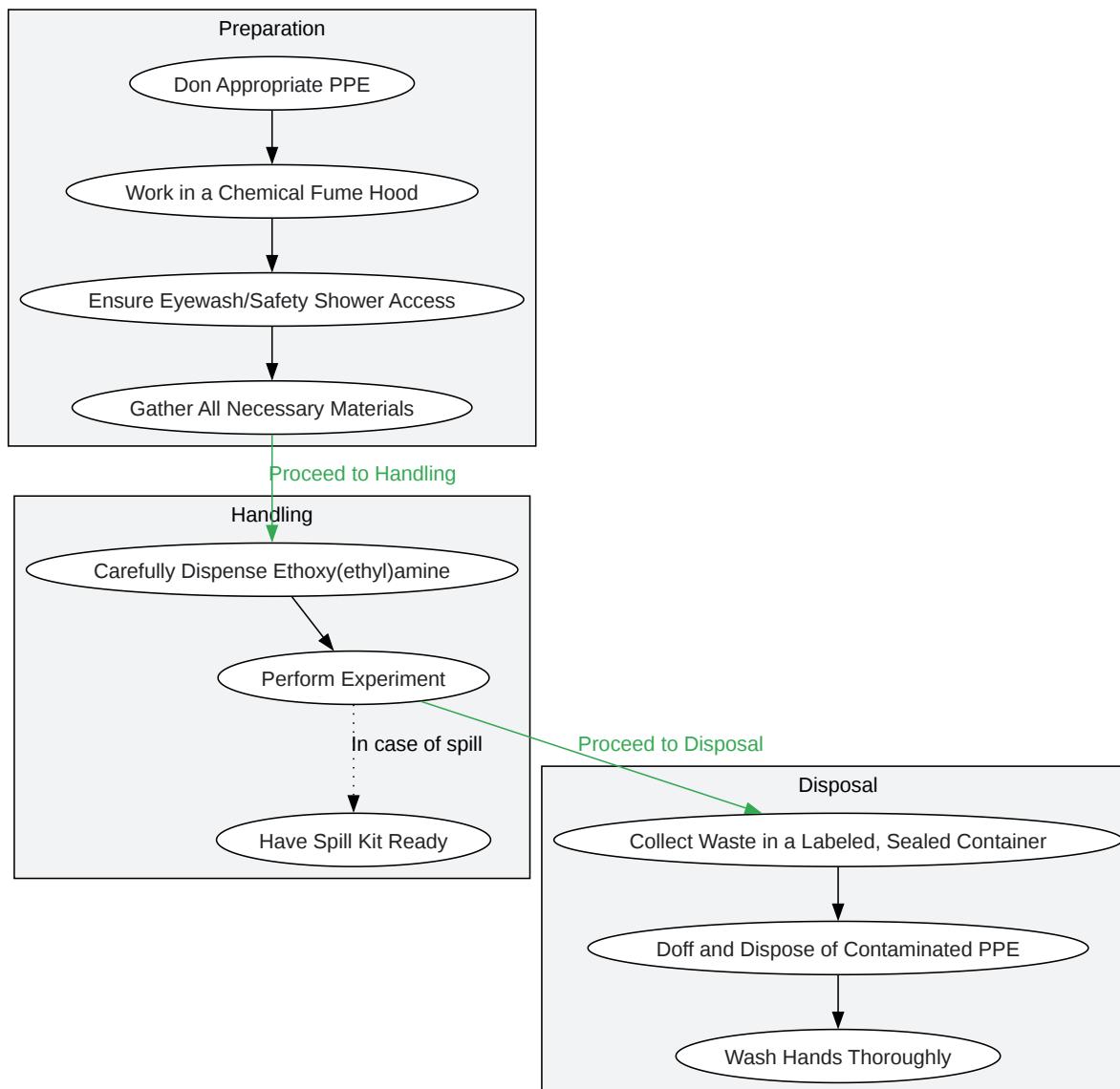
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Fig. 1: Safe Handling Workflow for **Ethoxy(ethyl)amine**.

Step-by-Step Handling Procedure:**• Preparation:**

- Always work in a well-ventilated area, preferably within a chemical fume hood.[2]
- Ensure that an eyewash station and safety shower are readily accessible.[2]
- Wear suitable protective clothing, gloves, and eye/face protection.[2]
- Keep away from sources of ignition as the substance is highly flammable.[2] Use spark-proof tools and explosion-proof equipment.[2]

• Handling:

- Avoid breathing vapors, mist, or gas.[2]
- Prevent contact with skin and eyes.[2]
- Do not ingest.[2]
- In case of a spill, absorb the spill with inert material (e.g., vermiculite, sand, or earth) and place it in a suitable, closed container for disposal.[2] Use a spark-proof tool to clean up spills.[2]

• Storage:

- Store in a cool, dry, and well-ventilated place.[2]
- Keep the container tightly closed.[2]
- Store in a flammables-designated area.[2]
- Keep away from sources of ignition.[2]

First Aid and Emergency Procedures

Immediate and appropriate first aid is crucial in the event of exposure.

Exposure Route	First Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[2]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.[2]
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.
Ingestion	Do not induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.[2]

In Case of Fire:

- Use foam, dry chemical, or carbon dioxide to extinguish the fire.[2]
- Wear a self-contained breathing apparatus (SCBA) and full protective gear.

Disposal Plan

Proper disposal of **Ethoxy(ethyl)amine** and contaminated materials is essential to prevent environmental contamination and ensure safety.

- Waste Collection:
 - All waste containing **Ethoxy(ethyl)amine** must be collected in a designated, properly labeled, and sealed container.
 - Do not mix with other waste streams unless compatibility is confirmed.
- Disposal Procedure:

- Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.
- Do not empty into drains.[\[3\]](#)

By adhering to these safety protocols and operational guidelines, researchers can significantly mitigate the risks associated with handling **Ethoxy(ethyl)amine**, fostering a safer and more productive laboratory environment.

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